

Application Note: Immunohistochemistry Protocol for Granulysin Detection in Tissue Sections

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Compound of Interest

Compound Name: *Granulysin*

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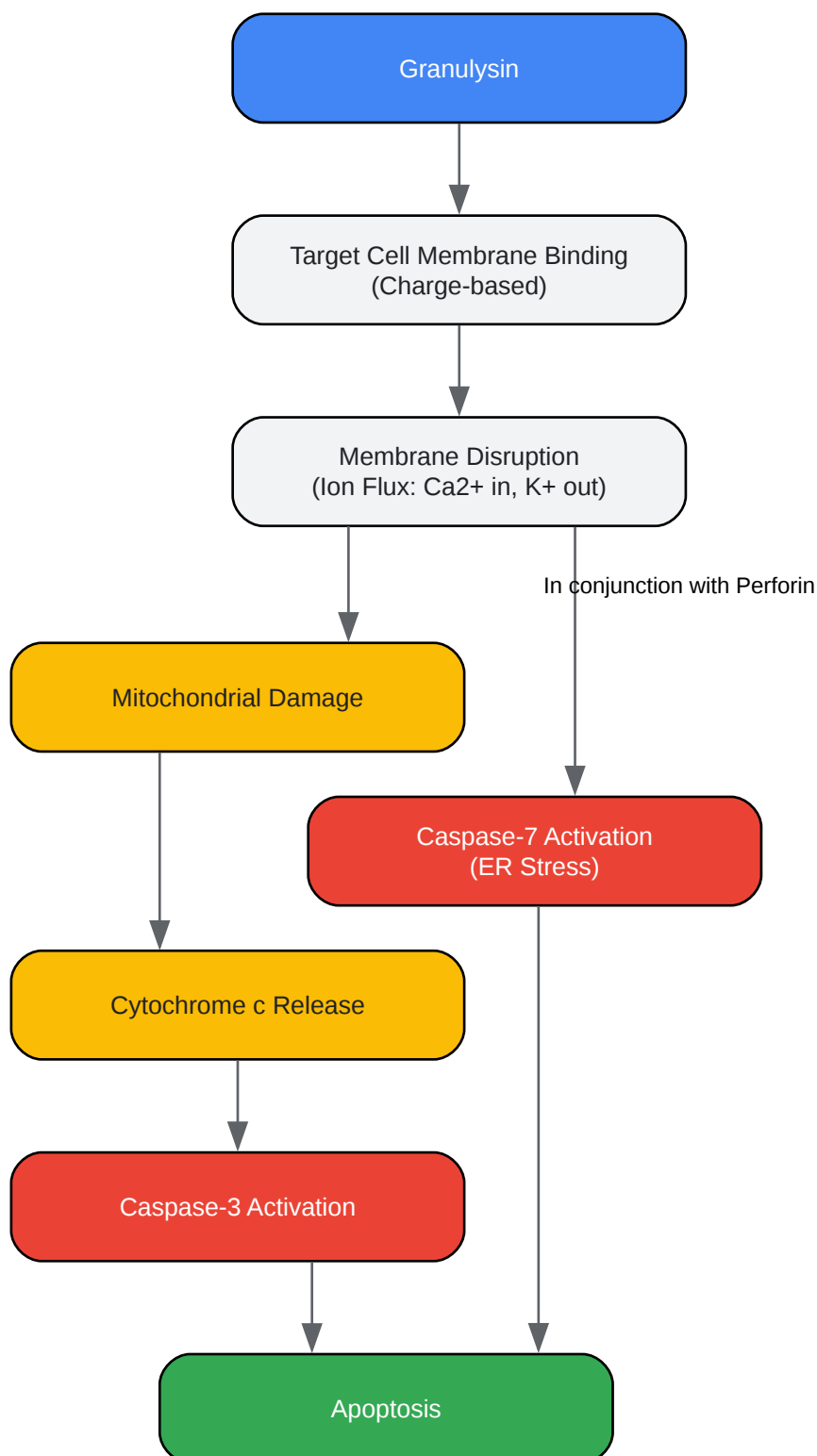
Introduction

Granulysin (GNLY) is a cytolytic and proinflammatory protein found within the granules of cytotoxic T lymphocytes (CTLs) and natural killer (NK) cells.[1][2] It plays a crucial role in the immune response against microbial pathogens and tumor cells.[1][3][4] Granulysin acts by disrupting the cell membranes of target cells, leading to apoptosis.[5][6] As a key effector molecule in cell-mediated cytotoxicity, granulysin serves as an important biomarker for assessing immune cell activity in various pathological conditions, including infections, cancer, and autoimmune diseases.[1][7][8] Immunohistochemistry (IHC) is a powerful technique to visualize the distribution and abundance of granulysin-expressing cells within the tissue microenvironment, providing valuable insights into the nature of the immune response.

This application note provides a detailed protocol for the detection of granulysin in formalin-fixed, paraffin-embedded (FFPE) tissue sections.

Granulysin-Mediated Apoptosis Pathway

Granulysin initiates a distinct pathway of apoptosis.[5] It binds to the target cell membrane, causing disruption, ion influx, and mitochondrial damage.[5][6] This leads to the release of cytochrome c and subsequent activation of executioner caspases, culminating in programmed cell death.[5][7][9]



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Caption: Granulysin-induced apoptosis signaling pathway.

Experimental Protocol: Immunohistochemistry Staining

This protocol is designed for use with formalin-fixed, paraffin-embedded (FFPE) tissue sections. Optimization may be required depending on the specific tissue type and antibody used.

I. Deparaffinization and Rehydration

- Place slides in a 56-60°C oven for 15-20 minutes to melt the paraffin.[10]
- Immerse slides in two changes of xylene for 5 minutes each.[11]
- Rehydrate the sections by immersing them in a series of graded ethanol solutions:
 - 100% Ethanol: Two changes, 3 minutes each.[11]
 - 95% Ethanol: 3 minutes.[11]
 - 80% Ethanol: 3 minutes.[10]
 - 70% Ethanol: 3 minutes.[11]
- Rinse slides gently in running tap water, followed by a final rinse in distilled water.[10]

II. Antigen Retrieval

Formalin fixation creates protein cross-links that can mask antigenic epitopes.[12][13][14] Heat-Induced Epitope Retrieval (HIER) is recommended to reverse this effect.[15]

- Place slides in a staining container filled with 10 mM Sodium Citrate buffer (pH 6.0).[11]
- Heat the container in a microwave, pressure cooker, or water bath to 95-100°C for 10-20 minutes.[11][15] The optimal time should be determined empirically.

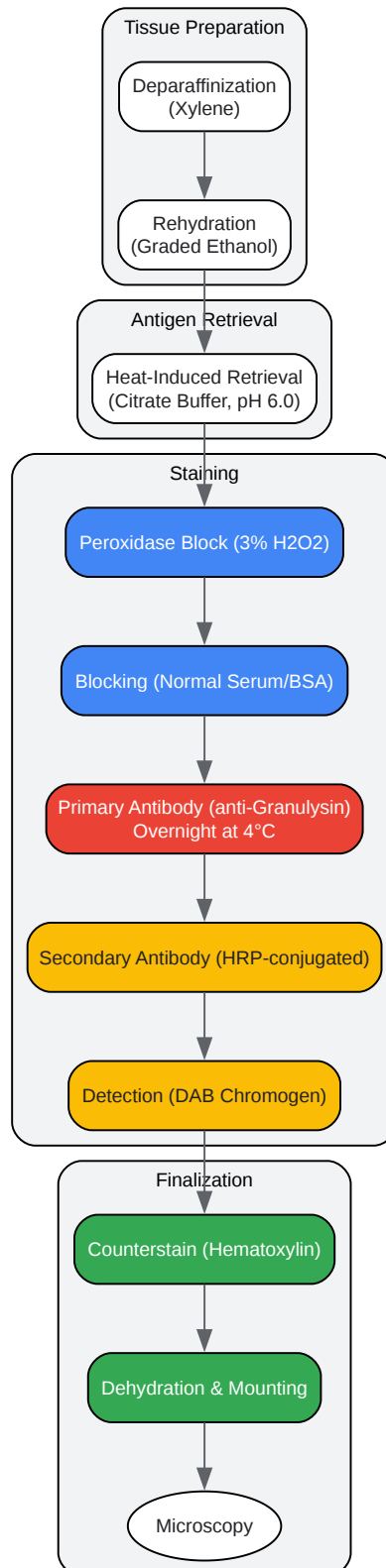
- Remove the container from the heat source and allow the slides to cool to room temperature (approx. 20-30 minutes) in the buffer.[11][15]
- Rinse slides with Phosphate Buffered Saline (PBS) twice for 5 minutes each.[11]

III. Staining Procedure

- Endogenous Peroxidase Block: To prevent non-specific background staining, incubate sections in 3% hydrogen peroxide (H₂O₂) in methanol or PBS for 10-15 minutes at room temperature.[11][16]
- Wash: Rinse slides with PBS twice for 5 minutes each.
- Blocking: Incubate sections with a blocking buffer (e.g., 10% normal goat serum or 5% BSA in PBS) for 30-60 minutes at room temperature in a humidified chamber.[17][18] This step blocks non-specific antibody binding sites.
- Primary Antibody Incubation: Drain the blocking solution (do not rinse). Apply the primary anti-granulysin antibody, diluted in blocking buffer to its optimal concentration. Incubate overnight at 4°C in a humidified chamber.[16][17]
- Wash: Rinse slides with PBS containing 0.025% Triton (PBS-T) twice for 5 minutes each, followed by one wash in PBS.[16]
- Secondary Antibody Incubation: Apply a biotinylated or polymer-based HRP-conjugated secondary antibody according to the manufacturer's instructions. Incubate for 30-60 minutes at room temperature.[17]
- Wash: Repeat the wash step as in III.5.
- Detection: Apply the detection reagent (e.g., Streptavidin-HRP followed by a chromogen like DAB). Incubate for the time recommended by the manufacturer, typically 5-10 minutes.[10] Monitor the color development under a microscope.
- Stop Reaction: Terminate the reaction by rinsing gently with distilled water.[10]
- Counterstaining: Immerse slides in Hematoxylin for 1-2 minutes to stain cell nuclei.[11]

- Wash: Rinse slides in running tap water for 5-10 minutes until the nuclei turn blue.[11]
- Dehydration and Mounting:
 - Dehydrate the sections through a graded series of ethanol (95% then 100%).[11]
 - Clear in two changes of xylene for 5 minutes each.[11]
 - Apply a coverslip using a permanent mounting medium.[11]

Visualized Experimental Workflow



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Caption: Immunohistochemistry workflow for granulysin detection.

Materials and Reagents

Reagent	Example Supplier / Notes
Primary Antibodies	
Rabbit Monoclonal [EPR22110-101]	Abcam (ab241333)[1]
Goat Polyclonal	R&D Systems (AF3138)[3]
Mouse Monoclonal (eBioDH2)	Invitrogen (12-8828-42) - Reported for immunocytochemistry[2]
Buffers & Reagents	
Xylene	Histology Grade
Ethanol (100%, 95%, 80%, 70%)	Reagent Grade
Sodium Citrate Buffer (10mM, pH 6.0)	For HIER
Hydrogen Peroxide (3%)	
PBS (Phosphate Buffered Saline)	
Blocking Buffer	Normal Serum or Bovine Serum Albumin (BSA)
Detection System	
HRP-conjugated Secondary Antibody	Species-specific to the primary antibody
DAB Chromogen Kit	
Other	
Hematoxylin	For counterstaining
Permanent Mounting Medium	
Poly-L-Lysine coated slides	

Example Data: Granulysin Expression in Tissues

The expression of granulysin can vary significantly between normal tissues and pathological conditions. The following table summarizes representative findings from the literature.

Condition / Tissue Type	Cell Type	Key Quantitative Finding	Reference
Extranodal NK/T cell lymphoma, nasal type (ENKTL)	Tumor Cells	71% (61/86) of cases were positive for granulysin. In positive cases, >75% of tumor cells showed strong staining.	[19]
Lichen Planus (Lesional Skin)	CD8+ T cells	Significantly higher abundance of GNLY+ CD8+ T cells in the epidermis and dermis compared to healthy skin.	[20]
Lichen Planus (Lesional Skin)	NK cells	Abundant GNLY+ CD56+ NK cells in dermal infiltrates, absent in healthy skin.	[20]
Cancer Progression	Circulating NK cells	Significantly decreased granulysin levels in NK cells of cancer patients correlated with tumor progression.	[8]
Normal Lymphoid Tissue	Cytotoxic T/NK cells	A small population of cells in interfollicular areas showed membranous and dot-like intracellular staining.	[19]

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